

Personal protective equipment for handling 1-(2-Furfurylthio)propanone

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Compound of Interest

Compound Name: 1-(2-Furfurylthio)propanone

Cat. No.: B1330138

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Essential Safety and Handling Guide for 1-(2-Furfurylthio)propanone

This guide provides crucial safety and logistical information for the handling and disposal of **1-(2-Furfurylthio)propanone**, tailored for research, scientific, and drug development professionals. The following procedures are designed to ensure a safe laboratory environment and minimize risks associated with the handling of this chemical.

While **1-(2-Furfurylthio)propanone** is not currently classified under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS) by a majority of notifiers, it is a sulfur-containing organic compound and should be handled with care.^[1] General safety precautions for handling laboratory chemicals should always be followed.

Personal Protective Equipment (PPE)

Appropriate personal protective equipment is essential to ensure personal safety when handling **1-(2-Furfurylthio)propanone**. The following table summarizes the recommended PPE.

Protection Type	Recommended Equipment	Specifications & Rationale
Eye and Face Protection	Safety glasses with side shields or chemical splash goggles. A face shield may be necessary for larger quantities or when there is a significant splash hazard.	To protect against accidental splashes and airborne droplets.
Hand Protection	Chemical-resistant gloves.	Nitrile or butyl rubber gloves are recommended for handling organic sulfur compounds. Always inspect gloves for integrity before use.
Body Protection	Laboratory coat.	To protect skin and personal clothing from contamination.
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood.	A NIOSH-approved respirator with organic vapor cartridges may be necessary if ventilation is inadequate or if the substance is heated, which could release volatile compounds or toxic gases like hydrogen sulfide. [2] [3]

Operational Plan: Step-by-Step Handling Procedures

Adherence to a standardized operational plan minimizes the risk of exposure and accidents.

- Preparation and Inspection:
 - Ensure a chemical fume hood is operational and the work area is clean and uncluttered.
 - Verify that an emergency eyewash station and safety shower are readily accessible.[\[4\]](#)

- Inspect all PPE for defects before donning.
- Donning PPE:
 - Put on a lab coat, followed by safety glasses or goggles.
 - Don chemical-resistant gloves, ensuring they overlap the cuffs of the lab coat.
- Chemical Handling:
 - Conduct all manipulations of **1-(2-Furfurylthio)propanone** inside a certified chemical fume hood to minimize inhalation exposure.
 - Use appropriate glassware and equipment, inspecting for any cracks or defects before use.
 - When transferring the chemical, do so carefully to avoid splashing.
 - Keep containers of **1-(2-Furfurylthio)propanone** tightly closed when not in use to prevent the release of vapors.
- Post-Handling:
 - Wipe down the work surface in the fume hood with an appropriate solvent and cleaning agent.
 - Properly remove and dispose of contaminated gloves.
 - Wash hands thoroughly with soap and water after removing gloves.

Disposal Plan

Proper disposal of chemical waste is critical to prevent environmental contamination and ensure regulatory compliance.

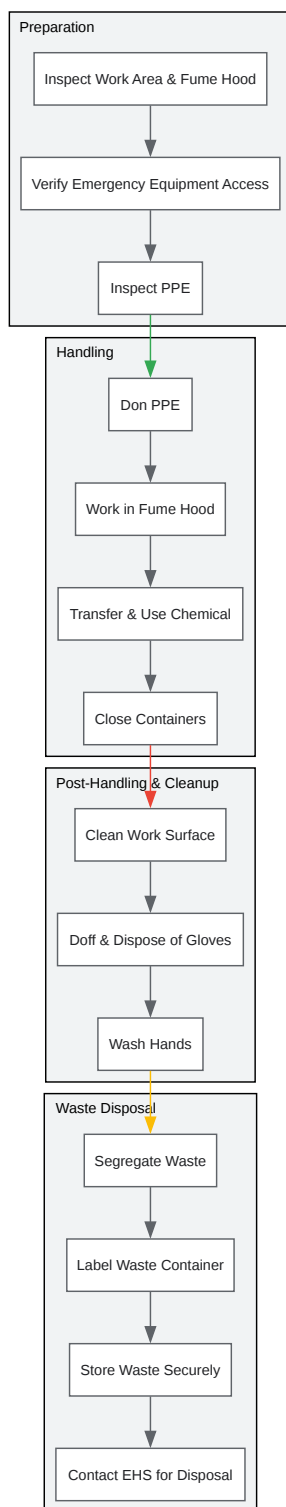
- Waste Segregation:
 - Collect all waste contaminated with **1-(2-Furfurylthio)propanone**, including unused chemical, contaminated consumables (e.g., pipette tips, wipes), and empty containers, in

a designated and clearly labeled hazardous waste container.

- Container Labeling:
 - Label the waste container with "Hazardous Waste" and the full chemical name: "**1-(2-Furfurylthio)propanone**".
- Storage of Waste:
 - Store the sealed waste container in a designated, well-ventilated, and secure waste accumulation area, away from incompatible materials.
- Disposal:
 - Arrange for the disposal of the hazardous waste through your institution's environmental health and safety (EHS) office or a licensed hazardous waste disposal contractor. Do not dispose of this chemical down the drain or in regular trash.

Experimental Workflow Diagram

The following diagram illustrates the logical flow of operations for the safe handling and disposal of **1-(2-Furfurylthio)propanone**.



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Caption: Workflow for safe handling and disposal of **1-(2-Furfurylthio)propanone**.

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References

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